

Unveiling the Molecular Weight of 1,10-Phenanthroline Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: 1,10-Phenanthroline hydrate

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This technical guide provides a comprehensive analysis of the molecular weight of 1,10-Phenanthroline monohydrate, a crucial parameter for a wide range of applications in research and development. From its role as a heterocyclic organic compound to its use in complexometric titrations and as an inhibitor of metalloproteinases, precise knowledge of its molecular properties is paramount.

Chemical Identity and Molecular Formula

1,10-Phenanthroline monohydrate is the hydrated form of 1,10-Phenanthroline, a chelating agent for most metals. Its chemical structure incorporates one molecule of water for every molecule of 1,10-Phenanthroline.

The chemical formula for 1,10-Phenanthroline monohydrate is $C_{12}H_8N_2 \cdot H_2O$.^{[1][2][3]} This formula indicates that each molecule is composed of 12 carbon atoms, 8 hydrogen atoms, and 2 nitrogen atoms, complexed with a single water molecule.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Based on the chemical formula, the molecular weight of 1,10-Phenanthroline monohydrate is consistently reported as approximately 198.22 g/mol or 198.23 g/mol.^{[1][2][4][5]}

Calculation of Molecular Weight

To verify the reported molecular weight, a calculation based on the atomic weights of the elements is presented below. The atomic weights used are standard values:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u

The calculation is as follows:

$$(12 \times 12.011) + (10 \times 1.008) + (2 \times 14.007) + (1 \times 15.999) = 144.132 + 10.080 + 28.014 + 15.999 = 198.225 \text{ g/mol}$$

This calculated value is in excellent agreement with the reported molecular weights.

Quantitative Data Summary

For ease of reference, the key quantitative data for 1,10-Phenanthroline monohydrate are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₈ N ₂ ·H ₂ O	[1] [2] [3]
Molecular Weight	198.22 g/mol	[4] [5]
Molar Mass	198.23 g/mol	[1] [2] [3]
CAS Number	5144-89-8	[1] [2] [3] [5]
Melting Point	100 - 104 °C	[4]

Experimental Context and Applications

While a specific experimental protocol for determining the molecular weight is not typically performed in a routine laboratory setting (it is a fundamental, calculated property), the accurate use of this value is critical in various experimental protocols. For instance, the preparation of solutions with a specific molarity requires the precise molecular weight.

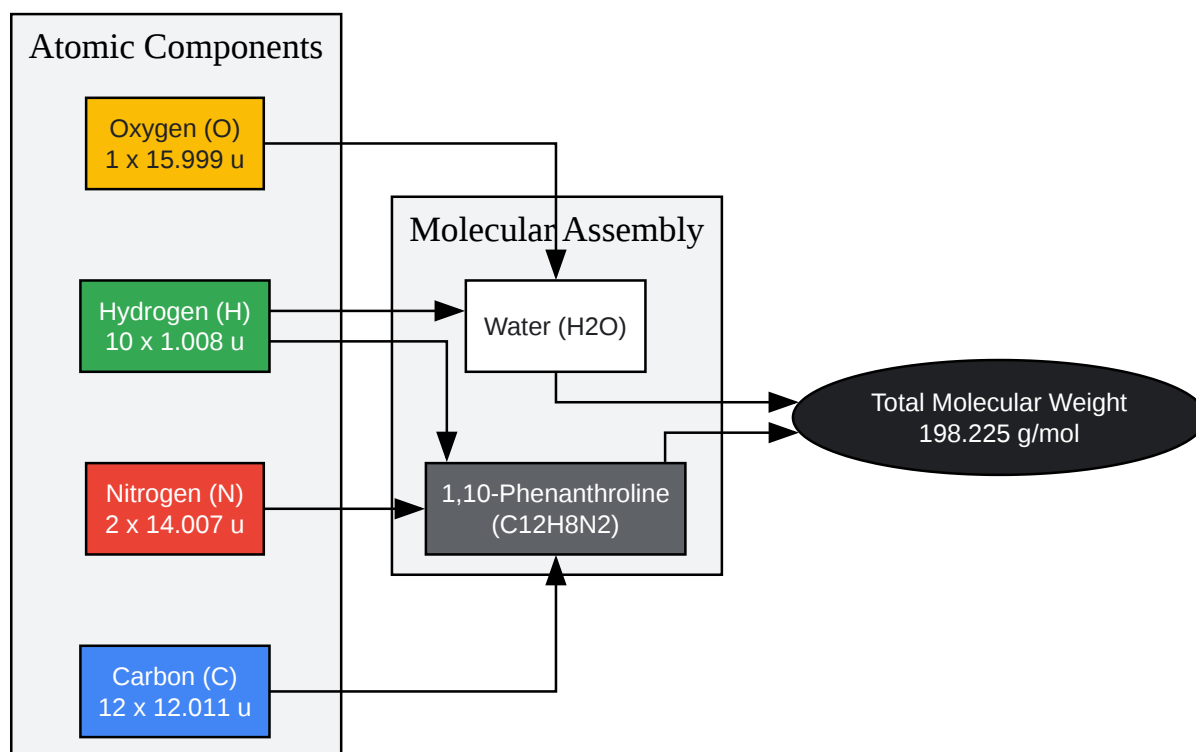
Example Protocol: Preparation of a 0.1 M solution of 1,10-Phenanthroline monohydrate

- Calculate the required mass:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 100 mL (0.1 L) of a 0.1 M solution:
 - $\text{Mass} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 198.22 \text{ g/mol} = 1.9822 \text{ g}$
- Dissolution:
 - Accurately weigh 1.9822 g of 1,10-Phenanthroline monohydrate.
 - Dissolve the solid in a suitable solvent, such as ethanol or water, in a 100 mL volumetric flask.^[4]
 - Bring the solution to the final volume with the solvent.

This example highlights the direct application and importance of the molecular weight in a common laboratory procedure.

Logical Relationship of Molecular Weight Components

The following diagram illustrates the hierarchical contribution of each element to the final molecular weight of 1,10-Phenanthroline monohydrate.



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Caption: Hierarchical contribution of atomic weights to the total molecular weight.

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. 5144-89-8 CAS | 1,10 PHENANTHROLINE MONOHYDRATE | Redox Indicators | Article No. 05160 [lobachemie.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. You are being redirected... [bio-world.com]

- 5. 1,10-Phenanthroline monohydrate - CAS-Number 5144-89-8 - Order from Chemodex [chemodex.com]
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